

Application Notes and Protocols for ATL-802 in Cell Culture

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Compound of Interest

Compound Name: ATL-802

Cat. No.: B1666114

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ATL-802 is a potent and highly selective antagonist of the mouse A2B adenosine receptor (A2BR), a G-protein coupled receptor involved in a variety of physiological and pathological processes. As a member of the adenosine receptor family, the A2BR is activated by extracellular adenosine, which often accumulates in the tumor microenvironment and sites of inflammation, leading to immunosuppressive effects. **ATL-802** offers a powerful tool for in vitro studies to investigate the role of A2BR signaling in cancer biology, immunology, and other inflammatory conditions. By blocking the A2BR, **ATL-802** can reverse adenosine-mediated immunosuppression and inhibit tumor growth, making it a valuable compound for preclinical drug development.

The A2B receptor is coupled to Gs and Gq proteins. Activation of the Gs pathway leads to an increase in intracellular cyclic AMP (cAMP), while the Gq pathway stimulates phospholipase C. **ATL-802** effectively blocks these downstream signaling events, allowing for the elucidation of A2BR-mediated cellular functions.

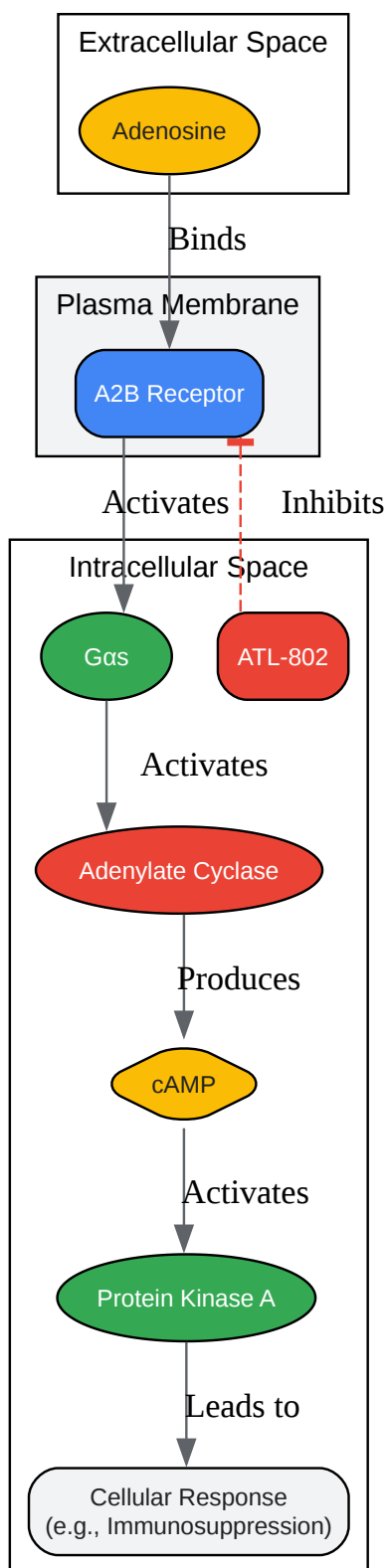
Quantitative Data Summary

The following table summarizes the binding affinity and selectivity of **ATL-802** for various mouse adenosine receptors. This data is critical for designing experiments and interpreting results.

Target Receptor	Ligand	K _i (nM)	Selectivity vs. A2BR
Mouse A2B	ATL-802	8.6	-
Mouse A1	ATL-802	>10,000	>1162-fold
Mouse A2A	ATL-802	8393	976-fold
Mouse A3	ATL-802	>10,000	>1162-fold

Signaling Pathway Diagram

The following diagram illustrates the canonical signaling pathway of the A2B adenosine receptor and the point of inhibition by **ATL-802**.



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Caption: A2B Adenosine Receptor Signaling Pathway and **ATL-802** Inhibition.

Experimental Protocols

General Guidelines for Handling ATL-802

- **Storage:** Store **ATL-802** as a solid at -20°C. For long-term storage, -80°C is recommended.
- **Solubility:** **ATL-802** is soluble in DMSO. Prepare a stock solution (e.g., 10 mM) in DMSO and store in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.
- **Working Solutions:** Prepare fresh working solutions by diluting the stock solution in the appropriate cell culture medium immediately before use. The final concentration of DMSO in the culture should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

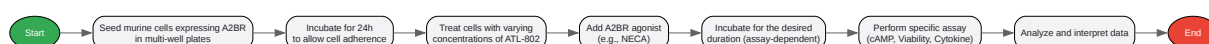
Recommended Cell Lines

Since **ATL-802** is a selective antagonist for the mouse A2B receptor, it is essential to use murine cell lines that endogenously express A2BR. The following cell lines have been reported to express murine A2BR and are suitable for in vitro studies with **ATL-802**:

- **Murine Type II Alveolar Epithelial Cells (AECs):** Primary cells that express high levels of A2BR.
- **LLC1 (Lewis Lung Carcinoma):** A murine lung cancer cell line.
- **MC38 (Murine Colon Adenocarcinoma):** A colon cancer cell line.
- **B16-SIY:** A melanoma cell line engineered to express the SIYRYYYGL peptide.
- **Primary Murine Splenocytes:** For immunology studies.

Experimental Workflow: General Cell-Based Assay

The following diagram outlines a general workflow for conducting cell-based assays with **ATL-802**.



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